

(R)-Morpholine-2-carboxylic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Morpholine-2-carboxylic acid*

CAS No.: 300582-83-6

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Introduction

(R)-**Morpholine-2-carboxylic acid** is a chiral heterocyclic compound that has garnered significant attention in medicinal chemistry and organic synthesis. Its rigid morpholine scaffold, combined with the stereospecific orientation of the carboxylic acid group, makes it a valuable building block for introducing conformational constraint and specific molecular interactions in the design of novel therapeutic agents. The morpholine ring itself, a six-membered heterocycle containing both oxygen and nitrogen atoms, is a privileged structure in drug design due to its favorable physicochemical properties, including improved aqueous solubility and metabolic stability.^[1] This guide delves into the core chemical principles of (R)-**Morpholine-2-carboxylic acid**, offering a technical resource for researchers and professionals in the pharmaceutical and chemical sciences.

Chemical Structure and Conformational Analysis

The fundamental structure of (R)-**Morpholine-2-carboxylic acid** consists of a morpholine ring with a carboxylic acid substituent at the 2-position, with the stereochemistry at this chiral center

defined as (R).

Identifier	Value
Molecular Formula	C ₅ H ₉ NO ₃ [2]
Molecular Weight	131.13 g/mol [2]
CAS Number	1212396-52-5 [2]
IUPAC Name	(2R)-morpholine-2-carboxylic acid [3]
SMILES	<chem>O=C([C@H]1CNCCO1)O</chem> [2]

The morpholine ring predominantly adopts a chair conformation to minimize torsional and steric strain, similar to cyclohexane.[\[4\]](#) This chair conformation is significantly more stable than the higher-energy boat or twist-boat forms.[\[4\]](#) Within the chair conformation, the orientation of the substituent on the nitrogen atom (typically a hydrogen or a protecting group) can be either equatorial or axial. The equatorial conformer is generally more stable.[\[5\]](#)[\[6\]](#)[\[7\]](#) The conformational rigidity of the morpholine ring is a key feature that medicinal chemists exploit to control the three-dimensional presentation of pharmacophoric elements, thereby influencing binding affinity and selectivity for biological targets.

Caption: 2D representation of (R)-**Morpholine-2-carboxylic acid**.

Synthesis of (R)-Morpholine-2-carboxylic Acid and its Derivatives

The synthesis of enantiomerically pure (R)-**Morpholine-2-carboxylic acid** and its derivatives is a critical aspect of its utility. Several synthetic strategies have been developed, often involving chiral resolution or asymmetric synthesis.

Protection of the Morpholine Nitrogen

A common initial step in the synthesis of more complex molecules is the protection of the morpholine nitrogen. The tert-butoxycarbonyl (Boc) and benzyloxycarbonyl (Cbz) groups are frequently employed.

Protocol for N-Boc Protection:

- Dissolve (R)-**Morpholine-2-carboxylic acid** in a suitable solvent system, such as a mixture of dioxane and water.
- Add a base, for example, sodium hydroxide, to the solution.
- Cool the reaction mixture in an ice bath.
- Slowly add di-tert-butyl dicarbonate (Boc_2O) to the cooled solution.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or LC-MS).
- Perform an aqueous workup to remove the base and unreacted Boc_2O .
- Extract the product with an organic solvent and purify by crystallization or chromatography.

The resulting (R)-N-Boc-**Morpholine-2-carboxylic acid** (CAS 884512-77-0) is a versatile intermediate.^{[8][9]}

Protocol for N-Cbz Protection:

- Suspend (R)-**Morpholine-2-carboxylic acid** in a suitable solvent like dichloromethane.
- Add a base, such as triethylamine, to the suspension.
- Cool the mixture in an ice bath.
- Add benzyl chloroformate (Cbz-Cl) dropwise.
- Allow the reaction to proceed at room temperature.
- After completion, perform a standard workup and purification to yield (R)-4-((Benzyloxy)carbonyl)**morpholine-2-carboxylic acid**.^[10]

Caption: General scheme for N-protection of (R)-**Morpholine-2-carboxylic acid**.

Chiral Synthesis and Resolution

Achieving high enantiomeric purity is paramount for pharmaceutical applications. Chiral synthesis can be accomplished through various methods, including:

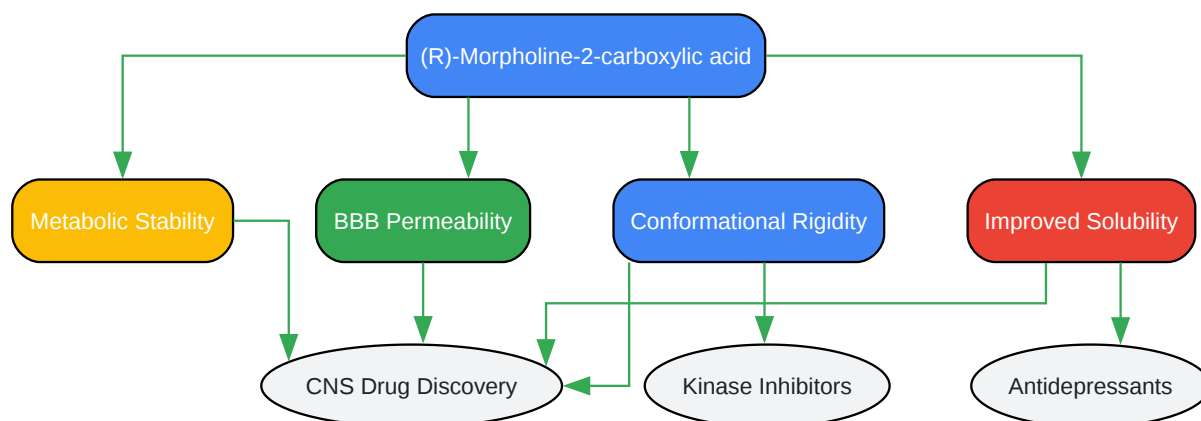
- **Enzyme-catalyzed resolution:** This method employs enzymes to selectively react with one enantiomer of a racemic mixture, allowing for the separation of the desired enantiomer. For instance, the resolution of racemic n-butyl 4-benzylmorpholine-2-carboxylate can be achieved using a specific enzyme.[\[11\]](#)
- **Asymmetric synthesis:** This involves using chiral starting materials or catalysts to induce stereoselectivity in the reaction, leading directly to the desired enantiomer. For example, electrophile-induced cyclization of optically pure N-allyl- β -amino alcohols can yield chiral morpholines.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Resolution of a morpholine amide intermediate:** This strategy has been successfully employed in the commercial synthesis of pharmaceutical intermediates.[\[15\]](#)

Applications in Drug Discovery and Development

The unique structural and physicochemical properties of the morpholine moiety make it a valuable component in the design of central nervous system (CNS) active drugs and other therapeutic agents.[\[1\]](#) The incorporation of a morpholine ring can enhance drug-like properties such as:

- **Improved aqueous solubility:** The presence of the oxygen and nitrogen atoms allows for hydrogen bonding with water, which can improve the solubility of the parent molecule.[\[1\]](#)
- **Modulation of pKa:** The nitrogen atom in the morpholine ring is a weak base, and its pKa can be fine-tuned to optimize pharmacokinetic properties.[\[1\]](#)
- **Enhanced metabolic stability:** The morpholine ring is generally resistant to metabolic degradation, which can lead to improved bioavailability and a longer half-life of the drug.
- **Blood-brain barrier permeability:** The balanced lipophilic-hydrophilic nature of the morpholine scaffold can facilitate crossing of the blood-brain barrier, a critical requirement for CNS-targeted drugs.[\[1\]](#)[\[16\]](#)

(R)-**Morpholine-2-carboxylic acid** and its derivatives have been incorporated into a variety of biologically active molecules, including inhibitors of monoamine reuptake, which are relevant for the treatment of depression and other neurological disorders.[11] The stereochemistry at the 2-position is often crucial for biological activity, with different enantiomers exhibiting distinct pharmacological profiles.[17]



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Caption: Key properties and applications of (R)-**Morpholine-2-carboxylic acid** in drug discovery.

Spectroscopic and Analytical Characterization

The structural elucidation and purity assessment of (R)-**Morpholine-2-carboxylic acid** and its derivatives rely on standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the chemical structure and stereochemistry. Predicted ^1H NMR spectra in D_2O show characteristic signals for the morpholine ring protons.
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present, such as the carboxylic acid O-H and C=O stretches, and the N-H stretch of the morpholine ring.

- Chiral High-Performance Liquid Chromatography (HPLC): Chiral HPLC is crucial for determining the enantiomeric purity of the synthesized material.

Conclusion

(R)-**Morpholine-2-carboxylic acid** is a fundamentally important chiral building block with broad applications in contemporary drug discovery. Its well-defined stereochemistry and the advantageous physicochemical properties imparted by the morpholine scaffold provide medicinal chemists with a powerful tool for the design of novel therapeutics. A thorough understanding of its chemical structure, conformational preferences, and synthetic methodologies is essential for its effective utilization in the development of next-generation medicines.

References

- Conformational Analysis of the Morpholine Ring: An In-depth Technical Guide. Benchchem.
- (R)-4-((Benzyloxy)carbonyl)**morpholine-2-carboxylic acid**. Benchchem.
- (R)-**Morpholine-2-carboxylic acid**. ChemScene.
- Synthesis of Biologically Important Chiral Morpholine Derivatives.
- (R)-N-Boc-**Morpholine-2-carboxylic acid**. Sigma-Aldrich.
- (R)-**Morpholine-2-carboxylic acid** hydrochloride. BLD Pharm.
- Practical Synthesis of Chiral 2-Morpholine: (4-Benzylmorpholin-2-(S)-yl)-(tetrahydropyran-4-yl)methanone Mesylate, a Useful Pharmaceutical Intermediate.
- Conformational analysis of morpholine studied using Raman spectroscopy and Density Functional Theoretical calculations.
- Unraveling the Conformational Preference of Morpholine: Insights from Infrared Resonant Vacuum Ultraviolet Photoioniz
- Occurrence of Morpholine in Central Nervous System Drug Discovery. PubMed Central.
- (R)-4-(tert-Butoxycarbonyl)**morpholine-2-carboxylic acid**. ChemicalBook.
- Unraveling the Conformational Preference of Morpholine: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy.
- (R)-**Morpholine-2-carboxylic acid**. PubChem.
- (R)-N-Boc-**morpholine-2-carboxylic acid**. Santa Cruz Biotechnology.
- Design and synthesis of morpholine derivatives. SAR for dual serotonin & noradrenaline reuptake inhibition. PubMed.
- Synthesis of Biologically Important Chiral Morpholine Derivatives.
- Synthesis of Biologically Important Chiral Morpholine Deriv

- (R)-4-(tert-Butoxycarbonyl)morpholine-2-carboxylic acid(884512-77-0) 1H NMR. ChemicalBook.
- Concise Synthesis of (S)-N-BOC-2-Hydroxymethylmorpholine and (S)-N-BOC-Morpholine-2-carboxylic Acid.
- Morpholine-2-carboxylic acid. PubChem.
- (S)-Morpholine-2-carboxylic acid. Benchchem.
- Morpholines. Synthesis and Biological Activity.
- 1H NMR Spectrum (1D, 700 MHz, D2O, predicted) (HMDB0031581).
- (R)-4-(tert-Butoxycarbonyl)morpholine-2-carboxylic acid. BLDpharm.
- (R)-Morpholine-2-carboxylic acid hydrochloride. CymitQuimica.
- Occurrence of Morpholine in Central Nervous System Drug Discovery.

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Sources

- 1. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. chemscene.com [chemscene.com]
- 3. Morpholine-2-carboxylic acid | C5H9NO3 | CID 21899747 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Unraveling the Conformational Preference of Morpholine: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. pubs.acs.org [pubs.acs.org]
- 8. (R)-4-(tert-Butoxycarbonyl)morpholine-2-carboxylic acid | 884512-77-0 [chemicalbook.com]
- 9. scbt.com [scbt.com]
- 10. benchchem.com [benchchem.com]

- 11. Design and synthesis of morpholine derivatives. SAR for dual serotonin & noradrenaline reuptake inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. banglajol.info [banglajol.info]
- 13. researchgate.net [researchgate.net]
- 14. discovery.researcher.life [discovery.researcher.life]
- 15. pubs.acs.org [pubs.acs.org]
- 16. pubs.acs.org [pubs.acs.org]
- 17. benchchem.com [benchchem.com]
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